

Vimirogant binding affinity studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

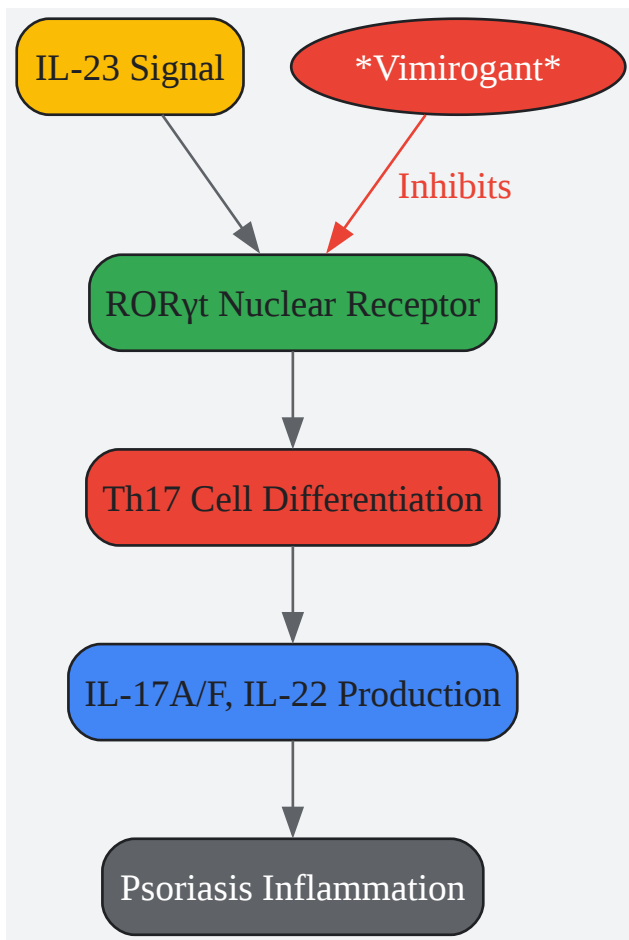
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Introduction to Vimirogant

Vimirogant (also known as VTP-43742) acts as an **inverse agonist** of the Retinoic Acid Receptor-related Orphan Nuclear Receptor γ (ROR γ) [1]. This transcription factor is a master regulator of the differentiation and function of T-helper 17 (Th17) cells, which produce pro-inflammatory cytokines like IL-17A [2]. The therapeutic strategy behind **Vimirogant** was to orally inhibit a target upstream in the IL-23/Th17 signaling pathway, potentially offering a broader effect than biologics that target single cytokines [2]. Its development for psoriasis reached Phase IIa clinical trials but was discontinued in 2018 [2].

Mechanism of Action & Signaling Pathway

The diagram below illustrates the core signaling pathway that **Vimirogant** targets.



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Vimirogant inhibits RORyt, suppressing Th17-driven inflammation.

Vimirogant binds to the ligand-binding domain of RORyt, which disrupts its function and is characterized as an inverse agonist [1] [2]. This binding is thought to disturb the conformation of Helix 12 in the receptor, which is critical for its transcriptional activity [2]. The primary cellular outcome is the **inhibition of Th17 cell differentiation** and a consequent reduction in the production of key cytokines like IL-17A, IL-17F, and IL-22 [3] [4].

Quantitative Binding & Potency Data

The table below summarizes key quantitative data for **Vimirogant**'s activity.

Assay Type	Measured Value	Experimental Context
Binding Affinity (K _i)	3.5 nM [3] [4]	Direct binding to ROR γ t protein [3] [4].
Functional Potency (IC ₅₀)	17 nM [3] [4]	ROR γ t reporter gene assay [3] [4].
Cellular Potency (IC ₅₀)	18 nM [3] [4]	IL-17A inhibition in human peripheral blood mononuclear cells (hPBMCs) [3] [4].
Cellular Potency (IC ₅₀)	57 nM [3] [4]	IL-17A inhibition in mouse splenocytes [3] [4].
Cellular Potency (IC ₅₀)	192 nM [3] [4]	IL-17A inhibition in human whole blood [3] [4].
Selectivity	>1,000-fold [3] [1]	Selective for ROR γ t over ROR α and ROR β isotypes [3] [1].

Key Experimental Methodologies

The robust data on **Vimirogant** is derived from a suite of standardized biochemical and cellular assays.

- **Biochemical Binding and Reporter Gene Assays:** The binding affinity (K_i) was likely determined using a **radio-ligand ROR γ binding scintillation proximity assay** [1]. The primary functional potency (IC₅₀) was measured in a **cellular reporter gene assay (RGA)**, where a plasmid containing an ROR γ t-responsive promoter driving a luciferase gene is transfected into cells. Inhibition of luciferase activity by the compound reflects its functional antagonism [2].
- **In Vitro Cellular Assays:** To measure functional effects in biologically relevant systems, key experiments included:
 - **Inhibition of IL-17A secretion** from activated human peripheral blood mononuclear cells (hPBMCs) and mouse splenocytes, demonstrating its effect on primary immune cells [3] [4].
 - **Inhibition of IL-17A in human whole blood**, a more challenging assay that accounts for protein binding and provides a better translational model for in vivo efficacy [3] [4].
 - **Selectivity profiling** against related nuclear receptors (ROR α , ROR β) and a broad panel of other enzymes and receptors to confirm its targeted action [3] [1].

- **Structural Biology:** The 3D interaction between **Vimirogant** and its target was elucidated using **X-ray crystallography**. The co-crystal structure of **Vimirogant** bound to the ROR γ t ligand-binding domain has been deposited in the Protein Data Bank under the accession code **5NTW** [1]. This structure is critical for understanding the binding mode and for structure-based drug design.
- **In Vivo Pharmacology:** The efficacy of **Vimirogant** was demonstrated in a **mouse experimental autoimmune encephalitis (EAE) model**. Oral administration significantly suppressed clinical symptoms, demyelination, and the expression of inflammatory markers in the spinal cord [3] [4].

Status in Clinical Development

Vimirogant was developed by Vitae Pharmaceuticals (later acquired by Allergan/AbbVie) [1] [2]. It successfully entered Phase IIa clinical trials for psoriasis. However, its clinical development was **discontinued in 2018** [2]. This highlights the attrition common in drug development, where promising pre-clinical compounds may not advance due to various factors such as efficacy, safety, or strategic portfolio decisions.

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To cite this document: Smolecule. [Vimirogant binding affinity studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546768#vimirogant-binding-affinity-studies>]

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